

Technical Guide: 4-Chloro-1,3-dioxolan-2-one (Chloroethylene Carbonate)

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Compound of Interest

Compound Name: 4-Chloro-1,3-dioxolan-2-one

CAS No.: 3967-54-2

Cat. No.: B1361073

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-1,3-dioxolan-2-one**, a versatile chemical intermediate. Key physicochemical properties, including its CAS number and molecular weight, are presented. Detailed experimental protocols for its synthesis via two primary routes—photochlorination of ethylene carbonate and cycloaddition of carbon dioxide to epichlorohydrin—are outlined. This document is intended to serve as a valuable resource for professionals in organic synthesis, materials science, and drug development.

Physicochemical Properties

4-Chloro-1,3-dioxolan-2-one, also known as chloroethylene carbonate, is a reactive organic compound widely utilized as a precursor in the synthesis of various valuable chemicals.^[1] Its key properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	3967-54-2	[2][3]
Molecular Weight	122.51 g/mol	[2][3]
Molecular Formula	C ₃ H ₃ ClO ₃	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	121-123 °C at 18 mmHg	[2]
Density	1.504 g/mL at 25 °C	[2]
Refractive Index	1.454 (n ₂₀ /D)	[3]
Synonyms	Chloroethylene carbonate, 4-Chloro-2-oxo-1,3-dioxolane	[3][4]

Synthesis of 4-Chloro-1,3-dioxolan-2-one

Two predominant methods for the synthesis of **4-Chloro-1,3-dioxolan-2-one** are the photochlorination of ethylene carbonate and the cycloaddition of carbon dioxide to epichlorohydrin.

Experimental Protocol: Photochlorination of Ethylene Carbonate

This method involves the direct chlorination of ethylene carbonate using chlorine gas under UV irradiation.[5]

Materials:

- Ethylene carbonate
- Carbon tetrachloride (solvent)
- Chlorine gas
- 2,6-di-tert-butylphenol (polymerization inhibitor)

- Nitrogen gas

Equipment:

- 500 mL three-necked flask
- UV lamp
- Gas inlet tube
- Stirrer
- Heating mantle
- Thin-layer chromatography (TLC) apparatus
- Rotary evaporator
- Vacuum distillation setup

Procedure:

- Charge the 500 mL three-necked flask with ethylene carbonate and carbon tetrachloride.
- Heat the mixture to approximately 55°C with vigorous stirring.
- Under UV light irradiation, bubble chlorine gas through the reaction mixture. Maintain a yellow color in the solution, indicating a continuous presence of chlorine.
- Monitor the reaction progress using thin-layer chromatography.
- Once the reaction is complete (approximately 1.5 hours), stop heating and discontinue the chlorine gas flow.
- Purge the reaction mixture with nitrogen gas to remove any excess dissolved chlorine.
- Remove the solvent using a rotary evaporator to obtain the crude product.
- Add a small amount of 2,6-di-tert-butylphenol as a polymerization inhibitor.

- Purify the crude product by vacuum distillation, collecting the fractions corresponding to **4-Chloro-1,3-dioxolan-2-one**.

Experimental Protocol: Cycloaddition of Carbon Dioxide to Epichlorohydrin

This route involves the reaction of epichlorohydrin with carbon dioxide, often catalyzed by an ionic liquid.[\[6\]](#)[\[7\]](#)

Materials:

- Epichlorohydrin
- Carbon dioxide (high purity)
- Ionic liquid catalyst (e.g., amine-functionalized ionic liquid or 1-alkyl-3-methylimidazolium salt)[\[6\]](#)[\[7\]](#)
- Optional co-catalyst (e.g., zinc bromide)[\[8\]](#)

Equipment:

- 50 mL stainless steel autoclave with a magnetic stirrer
- Gas inlet for CO₂
- Heating system

Procedure:

- Charge the 50 mL stainless steel autoclave with epichlorohydrin (e.g., 10 mmol) and the ionic liquid catalyst (e.g., 0.1 mmol).[\[6\]](#)
- If using a co-catalyst, add it to the reactor at this stage.
- Seal the autoclave and purge it several times with carbon dioxide to remove air.

- Pressurize the reactor with carbon dioxide to the desired pressure (e.g., atmospheric pressure or higher).^{[6][7]}
- Heat the reaction mixture to the target temperature (e.g., 80°C) with continuous stirring.^[6]
- Maintain the reaction conditions for a set duration (e.g., 3-6 hours), monitoring the progress if possible.^[6]
- After the reaction is complete, cool the autoclave to room temperature.
- Carefully vent the excess carbon dioxide.
- The resulting product is 4-(chloromethyl)-1,3-dioxolan-2-one, a structural isomer of the target compound. Further reaction steps, not detailed in the available literature, would be required to obtain **4-Chloro-1,3-dioxolan-2-one**.

Applications in Research and Development

4-Chloro-1,3-dioxolan-2-one is a valuable building block in organic synthesis. Its primary applications are in the preparation of:

- Pharmaceutical intermediates: Its reactive nature allows for its incorporation into complex molecular scaffolds.
- Polymer chemistry: It can be used in the synthesis of specialized polymers.
- Agrochemicals: It serves as a precursor for various agrochemical compounds.

Notably, it is a key intermediate in the synthesis of vinylene carbonate, an important electrolyte additive in lithium-ion batteries that improves battery performance and lifespan.^[9]

Safety and Handling

4-Chloro-1,3-dioxolan-2-one is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[10]

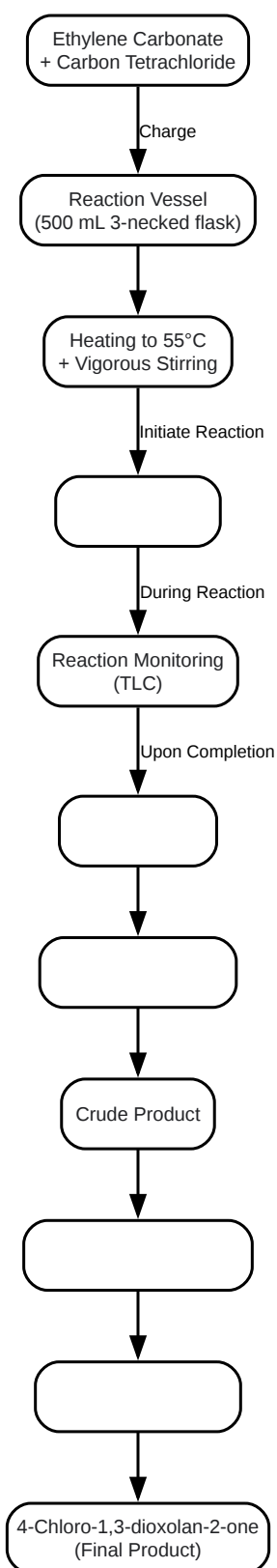
Precautionary Measures:

- Handle in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4]
- Avoid breathing fumes, mist, or vapors.[4]
- Store in a cool, dry place away from incompatible materials such as strong bases and oxidizing agents.[4]

In case of exposure, seek immediate medical attention and refer to the Safety Data Sheet (SDS) for detailed first-aid measures.

Visualized Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **4-Chloro-1,3-dioxolan-2-one** from ethylene carbonate.



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Caption: Synthesis workflow of **4-Chloro-1,3-dioxolan-2-one**.

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References

- 1. CAS 3967-54-2: Chloroethylene carbonate | CymitQuimica [cymitquimica.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 4-Chloro-1,3-dioxolan-2-one technical, = 90 GC 3967-54-2 [sigmaaldrich.com]
- 4. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 5. Page loading... [wap.guidechem.com]
- 6. Frontiers | Mechanistic Studies of CO₂ Cycloaddition Reaction Catalyzed by Amine-Functionalized Ionic Liquids [frontiersin.org]
- 7. kiche.or.kr [kiche.or.kr]
- 8. researchgate.net [researchgate.net]
- 9. Chloroethylene carbonate | 3967-54-2 [chemicalbook.com]
- 10. echemi.com [echemi.com]
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